

Essential Safety and Logistics for Handling Mesoridazine in a Research Setting

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Compound of Interest

Compound Name: Mesoridazine

Cat. No.: B118732

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Note: **Mesoridazine** was withdrawn from the U.S. market for clinical use in 2004 due to severe cardiac side effects.[1] It is now intended for laboratory research purposes only and is not safe for personal consumption.[2] The following guidelines are for handling **Mesoridazine** in a controlled research environment.

Mesoridazine is a phenothiazine derivative and an active metabolite of thioridazine.[3][4] Safety data for the closely related compound thioridazine hydrochloride indicates it is harmful if swallowed (Acute toxicity, Oral, Category 4), causes skin and eye irritation, and may cause respiratory irritation.[5] The toxicological properties of **Mesoridazine** itself have not been thoroughly investigated. Therefore, cautious handling is imperative.

Personal Protective Equipment (PPE)

Due to the lack of specific PPE guidelines for **Mesoridazine**, standard precautions for handling hazardous chemicals should be strictly followed. The level of PPE should be determined by a risk assessment of the specific procedures being performed.

Protection Type	Recommended Equipment	Rationale
Hand Protection	Nitrile or other chemically resistant gloves.	To prevent skin contact. The liquid concentrate is a known skin irritant.[6]
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect against splashes and aerosols. Mesoridazine is classified as an eye irritant.[5]
Body Protection	A fully buttoned laboratory coat.	To protect skin and clothing from contamination.
Respiratory	Use in a well-ventilated area or under a chemical fume hood.	To avoid inhalation of dust or aerosols, which may cause respiratory irritation.[5]

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring laboratory safety.

Handling:

- Avoid breathing dust, fumes, or vapors.[5]
- Do not eat, drink, or smoke when using this product.
- Wash hands and skin thoroughly after handling.
- The liquid concentrate can irritate the skin; if it is spilled on the skin, it should be washed off immediately with soap and water.[6]
- Avoid unnecessary or prolonged exposure to sunlight, as **Mesoridazine** may cause photosensitivity.[6]

Storage: Proper storage conditions are essential for maintaining the stability of **Mesoridazine**.

Formulation	Storage Temperature	Additional Requirements
Oral Solution	Below 25°C (77°F)	Protect from light.[6]
Intramuscular	25°C (77°F)	N/A
Tablet	25°C (77°F)	N/A
Research Grade Solid	-20°C	Keep in the container it came in, tightly closed.[6]

Emergency Procedures

A clear, rehearsed emergency plan is crucial for managing accidental exposures or spills.

Skin Contact:

- Immediately remove any contaminated clothing.[7]
- Wash the affected area thoroughly with soap and water.[6]
- Seek medical attention if irritation persists.

Eye Contact:

- Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.
- Seek immediate medical attention.

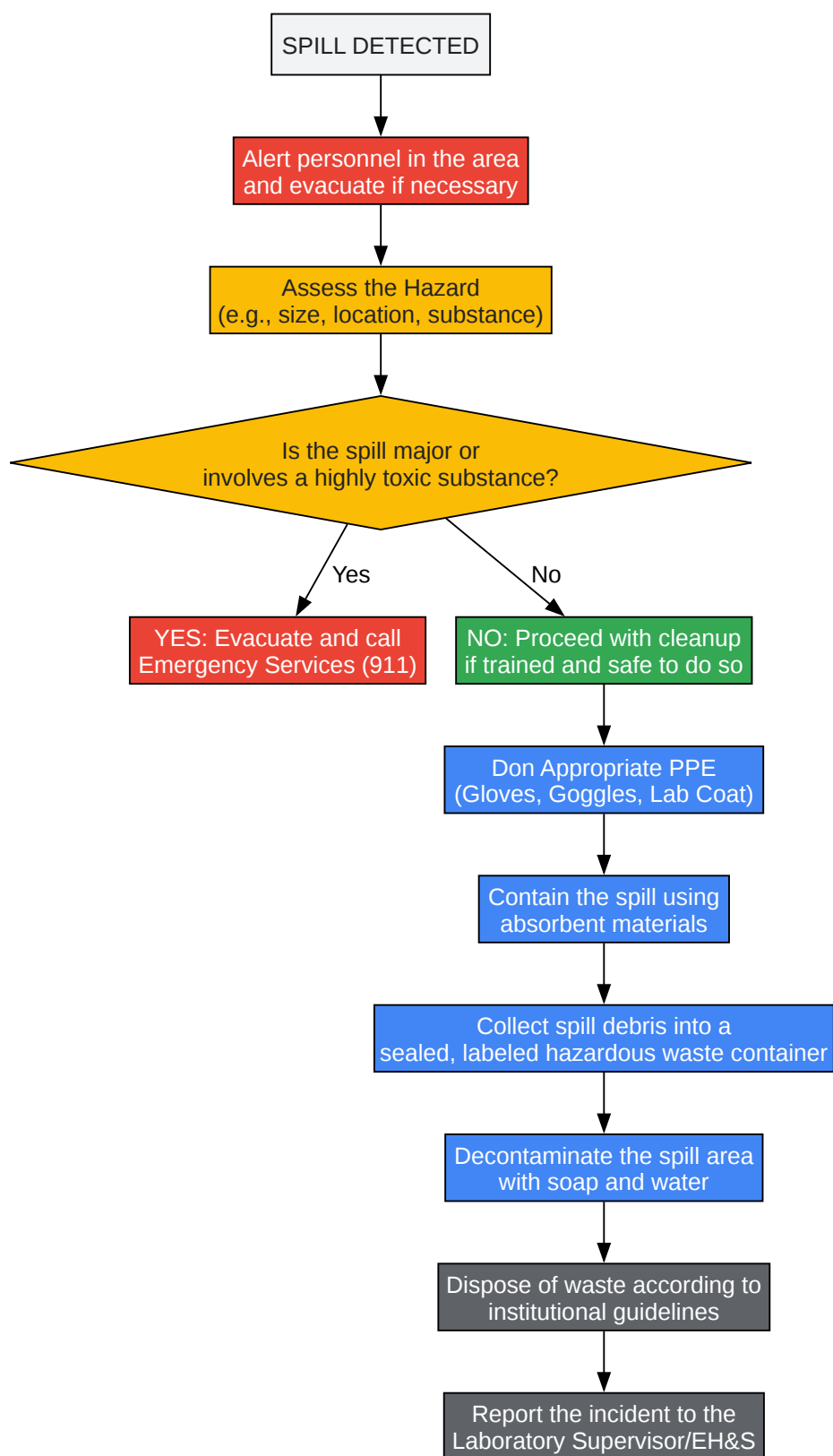
Ingestion:

- If swallowed, call a poison control center or doctor immediately for treatment advice.
- Rinse mouth with water.
- Do not induce vomiting unless instructed to do so by medical personnel.

Inhalation:

- Move the individual to fresh air.[8]
- Seek medical attention if breathing becomes difficult.

Chemical Spill Response: The response to a chemical spill should be swift and systematic to contain the hazard and prevent exposure. All personnel should be familiar with the location of spill kits and emergency equipment.[7]



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Workflow for responding to a chemical spill.

Disposal Plan

Dispose of **Mesoridazine** and any contaminated materials as hazardous waste. Follow all local, state, and federal regulations. A general procedure for the disposal of unused pharmaceutical products is as follows:

- Do Not Flush: Do not dispose of **Mesoridazine** down the drain or toilet unless specifically instructed.
- Consolidation for Disposal:
 - Mix the **Mesoridazine** (do not crush tablets or capsules) with an unappealing substance such as dirt, cat litter, or used coffee grounds.
 - Place the mixture in a sealed container, such as a plastic bag or a sealable container, to prevent leakage.
- Final Disposal:
 - Dispose of the sealed container in the laboratory's hazardous chemical waste stream.
 - Ensure the container is clearly labeled as "Hazardous Waste" and includes the chemical name.
 - Remove or obscure all personal information from empty prescription bottles or packaging before recycling or discarding them.

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